

Technical Guide: Beta-Hydroxy-Beta-(3-Thienyl)Alanine

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Compound of Interest

Compound Name: 2-Amino-3-hydroxy-3-(thiophen-3-yl)propanoic acid

Cat. No.: B13555948

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(3-(3-Thienyl)Serine)[1][2]

Executive Summary & Core Definition

Beta-hydroxy-beta-(3-thienyl)alanine is a non-proteinogenic amino acid characterized by a thiophene ring attached to the

-carbon of a serine backbone.[1][2] In strict IUPAC nomenclature and common medicinal chemistry parlance, it is most accurately referred to as 3-(3-Thienyl)Serine.[1][2]

This molecule represents a critical structural hybrid:

- Serine Scaffold: It retains the
-amino and
-hydroxy functionality of serine.[1][2]
- Thiophene Isostere: The phenyl ring of phenylserine is replaced by a thiophene ring (specifically at the 3-position), acting as a bioisostere with distinct electronic and steric properties.

Crucial Distinction: Researchers must distinguish this compound from its positional isomer, 3-(2-Thienyl)Serine, and its non-hydroxylated analog, 3-(3-Thienyl)Alanine.^{[1][2]} Confusion between these three entities is a common source of experimental error in peptide synthesis and ligand design.

Nomenclature & Synonyms

To ensure precision in procurement and database searching, the following synonym hierarchy should be used.

Category	Primary Synonym	Context / Usage
Common Name	3-(3-Thienyl)Serine	Preferred in organic synthesis and medicinal chemistry. ^{[1][2]}
Systematic Name	2-Amino-3-hydroxy-3-(thiophen-3-yl)propanoic acid	IUPAC standard; used in patent literature. ^{[1][2]}
Structural Name	-Hydroxy-3-thienylalanine	Descriptive name often used in peptide chemistry. ^{[1][2]}
Abbreviation	3-Thi-Ser or	Used in peptide sequence notation. ^{[1][2]}
	-OH-3-Thi-Ala	
Stereochemical	(2S,3R)-3-(3-Thienyl)Serine	Example for the threo-L isomer (biologically relevant).

Critical Disambiguation Table

Compound	Structure Feature	CAS Number (Representative)
Target: 3-(3-Thienyl)Serine	3-Thienyl group, -OH	Custom Synthesis / Research Grade
Isomer: 3-(2-Thienyl)Serine	2-Thienyl group, -OH	32595-59-8 (DL-mix)
Analog: 3-(3-Thienyl)Alanine	3-Thienyl group, No -OH	3685-51-6 (L-isomer)



Note on CAS: While the 2-thienyl isomer is commercially cataloged, the 3-thienyl serine isomer is frequently a "made-to-order" or "synthesized-in-situ" compound in literature, often lacking a widely recognized CAS for the specific enantiopure forms.^{[1][2]}

Chemical Structure & Stereochemistry^{[1][2][3]}

The molecule possesses two chiral centers (

-carbon and

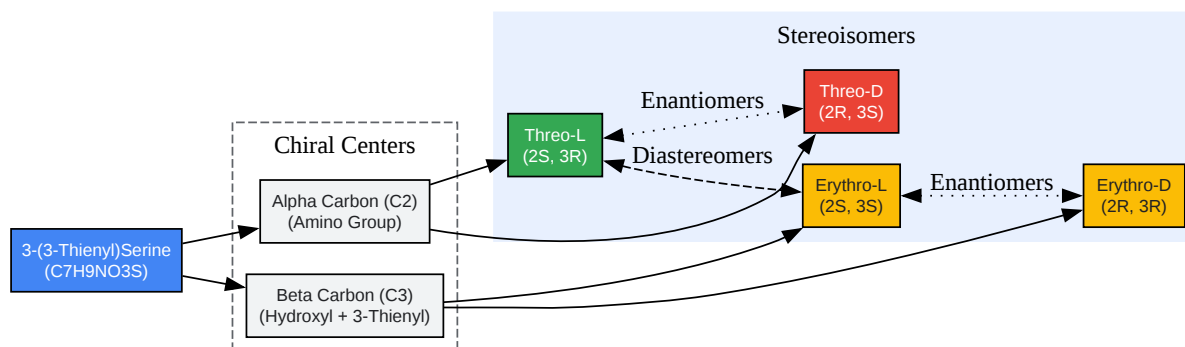
-carbon), resulting in four possible stereoisomers.^{[1][2]}

Stereochemical Configurations

- Threo Isomers (Syn): The amino and hydroxyl groups are on the same side in the Fisher projection (typically (2S,3R) and (2R,3S)).
- Erythro Isomers (Anti): The amino and hydroxyl groups are on opposite sides (typically (2S,3S) and (2R,3R)).

In biological systems (e.g., antibiotic side chains), the L-threo (2S,3R) configuration is often the bioactive target, analogous to the stereochemistry of L-threonine.[1]

Visualization of Isomers (Graphviz)[1]



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Figure 1: Stereochemical relationships of 3-(3-Thienyl)Serine isomers. The (2S,3R) threo form is often the primary target for biological activity.[1]

Synthesis Pathways[3][4][5][6]

Synthesis of

-hydroxy-

-amino acids is challenging due to the need to control two contiguous stereocenters.[1][2]

Chemical Synthesis: Aldol Condensation

The most robust chemical method involves the aldol condensation of a glycine equivalent with 3-thiophenecarboxaldehyde.[1][2]

- Reagents:
 - Electrophile: 3-Thiophenecarboxaldehyde.[1][2]

- Nucleophile: Glycine Ni(II) Schiff base complex (e.g., Belokon's glycine equivalent) or Copper(II) glycinate.[\[1\]](#)
- Mechanism: The metal center coordinates the glycine enolate, directing the approach of the aldehyde to favor the threo or erythro product depending on the ligand and conditions.
- Protocol Overview:
 - Formation of the Metal-Glycine complex.[\[1\]](#)[\[2\]](#)
 - Base-catalyzed aldol addition of 3-thiophenecarboxaldehyde.[\[1\]](#)[\[2\]](#)
 - Acidic hydrolysis to release the free amino acid and recycle the chiral auxiliary.

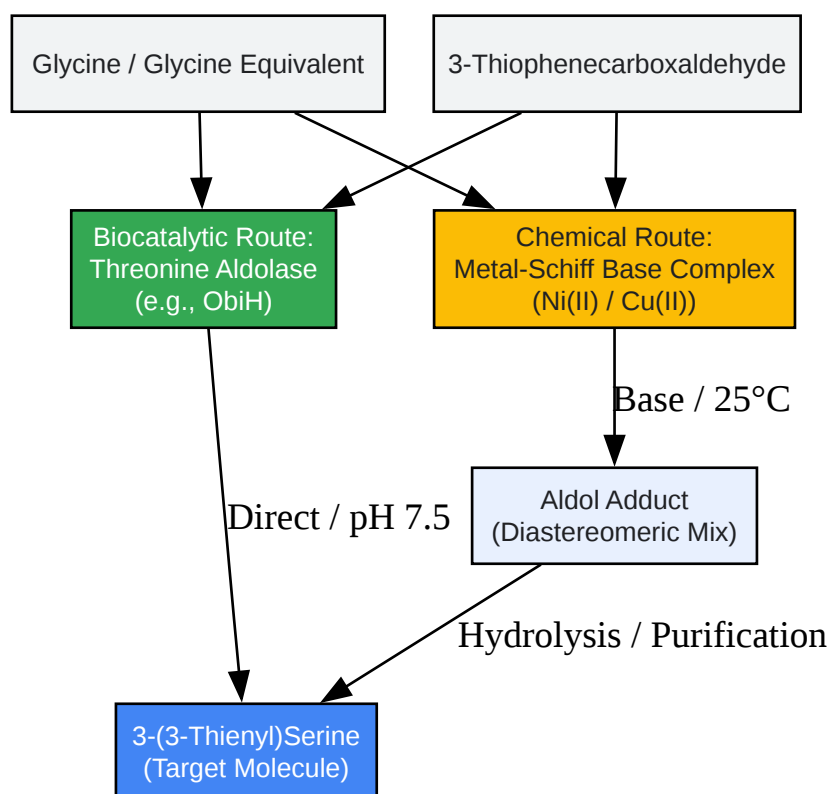
Enzymatic Synthesis: Threonine Aldolases

Recent biocatalytic advances utilize Threonine Aldolases (TAs), such as ObiH (from *Pseudomonas* sp.), to catalyze the reversible aldol reaction.

- Reaction: Glycine + 3-Thiophenecarboxaldehyde

3-(3-Thienyl)Serine.[\[1\]](#)[\[2\]](#)
- Advantages: Single-step, aqueous conditions, high enantioselectivity (often favoring L-threo or L-erythro depending on the enzyme).[\[1\]](#)[\[2\]](#)
- Limitations: Equilibrium often favors the starting materials (retro-aldol cleavage); requires excess glycine to drive yield.[\[1\]](#)[\[2\]](#)

Synthesis Workflow Diagram (Graphviz)



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Figure 2: Dual pathways for the synthesis of 3-(3-Thienyl)Serine.[1][2] The chemical route offers scale; the enzymatic route offers stereocontrol.

Applications in Drug Development[2][3][7]

Antibiotic Side Chains

Beta-hydroxy amino acids are critical precursors for monobactam and cephalosporin antibiotics.[1][2] The thiophene ring serves as a bioisostere for the phenyl ring found in naturally occurring antibiotics, often improving:

- Lipophilicity: Enhanced membrane permeability.[1][2]
- Metabolic Stability: Resistance to certain proteases.[1][2]

Chiral Ligands

The 1,2-amino-alcohol motif of 3-(3-thienyl)serine makes it an excellent precursor for chiral ligands (e.g., oxazolines) used in asymmetric catalysis.[1][2] The thiophene sulfur provides an

additional "soft" coordination site for transition metals (Pd, Rh).

Peptide Modification

Incorporation into peptide drugs to restrict conformational flexibility or probe receptor binding pockets (specifically hydrophobic pockets where the thiophene ring can stack with aromatic residues).

Analytical Characterization

To validate the synthesis of 3-(3-thienyl)serine, the following analytical signatures are expected:

- ¹H NMR (D₂O/DCI):
 - Thiophene Protons: Multiplets in the aromatic region (7.0–7.5 ppm).
 - -Proton (CH-OH): Doublet (or doublet of doublets) around 5.0–5.4 ppm.[\[1\]](#)[\[2\]](#)
 - -Proton (CH-NH₂): Doublet around 3.8–4.2 ppm.[\[1\]](#)[\[2\]](#)
 - Coupling Constant (): Typically smaller for erythro (~4 Hz) and larger for threo (~9 Hz) isomers, though this depends on solvent and N-protection.[\[1\]](#)
- Mass Spectrometry (ESI-MS):
 - [M+H]⁺: Calculated ~188.04 m/z.[\[1\]](#)
 - Fragmentation: Loss of H₂O (-18) and COOH (-45) are common.[\[1\]](#)[\[2\]](#)

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Sources

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